

# 2-Methyl-4-phenylpyridine: A Technical Guide to Toxicological Data and Safety Precautions

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## Compound of Interest

Compound Name: 2-Methyl-4-phenylpyridine

Cat. No.: B085350

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**Disclaimer:** This document provides a summary of the currently available toxicological information and safety precautions for **2-Methyl-4-phenylpyridine**. It is intended for researchers, scientists, and drug development professionals. A comprehensive literature search has revealed a significant lack of specific toxicological studies on this compound. Much of the information available is for structurally related compounds, and this should be interpreted with caution. Empirical testing is necessary for a definitive toxicological profile.

## Introduction

**2-Methyl-4-phenylpyridine** is a heterocyclic aromatic compound with potential applications in medicinal chemistry and materials science. As with any chemical substance, a thorough understanding of its toxicological properties and the implementation of appropriate safety measures are paramount for safe handling and use in a research and development setting. This guide summarizes the known hazard information for **2-Methyl-4-phenylpyridine** and provides context by discussing the toxicology of related pyridine and phenylpyridine derivatives.

## Toxicological Data for 2-Methyl-4-phenylpyridine

Specific quantitative toxicological data for **2-Methyl-4-phenylpyridine**, such as LD50 (median lethal dose) values, are not readily available in the public domain. The primary source of hazard information comes from a single notification to the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory.

## GHS Hazard Classification

The available GHS classification for **2-Methyl-4-phenylpyridine** indicates that it is an irritant.

[1]

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin corrosion/irritation	H315: Causes skin irritation	!	Warning
Serious eye damage/eye irritation	H319: Causes serious eye irritation	!	Warning

Table 1: GHS Hazard Classification for **2-Methyl-4-phenylpyridine** based on a notification to the ECHA C&L Inventory.[1]

## Toxicological Profile of Structurally Related Compounds

Due to the limited data on **2-Methyl-4-phenylpyridine**, it is informative to consider the toxicological profiles of structurally similar compounds. However, it is crucial to emphasize that these are not direct surrogates, and their properties may differ significantly.

## Pyridine and its Alkyl Derivatives

Pyridine and its derivatives are known to have various toxic effects.[2][3] They can be absorbed through oral, inhalation, and dermal routes.[2] The primary target organs for pyridine toxicity are the liver and kidneys.[3] Some alkylated pyridines have been shown to cause moderate skin irritation.[3]

## Phenylpyridine Isomers

Studies on 2-phenylpyridine and 3-phenylpyridine, which are present in tea, have suggested they are unlikely to be a cause of idiopathic Parkinson's disease, a condition linked to the neurotoxin MPTP.[4] This suggests that the presence of a phenyl group on the pyridine ring does not automatically confer the same type of neurotoxicity as seen with MPTP and its

metabolites.<sup>[4]</sup> 4-Phenylpyridine has been investigated for its anti-inflammatory effects on the skin.<sup>[5][6]</sup>

## 1-Methyl-4-phenylpyridinium (MPP<sup>+</sup>)

1-Methyl-4-phenylpyridinium (MPP<sup>+</sup>) is the toxic metabolite of 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP), a well-established neurotoxin that selectively destroys dopaminergic neurons and induces symptoms of Parkinson's disease.<sup>[7][8][9][10]</sup> MPP<sup>+</sup> is a non-selective neurotoxin that can cause cell death in dopamine-, norepinephrine-, and serotonin-containing neurons.<sup>[8]</sup> Its neurotoxicity is linked to its uptake by monoamine transporters and subsequent inhibition of mitochondrial respiration.<sup>[9]</sup> The structural similarity between MPP<sup>+</sup> and **2-Methyl-4-phenylpyridine** warrants caution regarding potential neurotoxic effects, although there is currently no direct evidence for this.

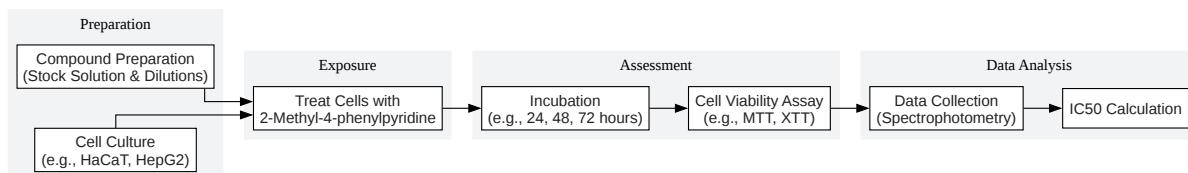
## Safety Precautions

Given the GHS classification of **2-Methyl-4-phenylpyridine** as a skin and eye irritant, the following safety precautions are recommended when handling this compound:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.
  - Respiratory Protection: If working with powders or aerosols, use a NIOSH-approved respirator.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Spill Response: In case of a spill, absorb with an inert material and dispose of it as hazardous waste. Avoid generating dust.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

## Experimental Protocols

A thorough search of the scientific literature did not yield any specific experimental protocols for the toxicological assessment of **2-Methyl-4-phenylpyridine**. For researchers planning to conduct such studies, standard OECD guidelines for chemical testing should be followed. A general workflow for an in vitro cytotoxicity assessment is provided below as a conceptual illustration.



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